

Determining the DC50 of ERD-3111: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ERD-3111

Cat. No.: B15543644

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Introduction

ERD-3111 is a potent and orally bioavailable Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of Estrogen Receptor alpha (ER α).^{[1][2][3][4][5][6][7][8][9]} As a heterobifunctional molecule, **ERD-3111** functions by simultaneously binding to ER α and the E3 ubiquitin ligase Cereblon (CRBN).^[10] This proximity facilitates the ubiquitination of ER α , marking it for subsequent degradation by the proteasome. This targeted protein degradation mechanism makes **ERD-3111** a promising therapeutic candidate for ER-positive (ER+) breast cancer.^{[1][2][4][5][6][7][8]} The half-maximal degradation concentration (DC50), the concentration at which 50% of the target protein is degraded, is a critical parameter for evaluating the potency of PROTACs like **ERD-3111**. The reported DC50 for **ERD-3111** is 0.5 nM.^{[1][2][3][5][6][7][11]}

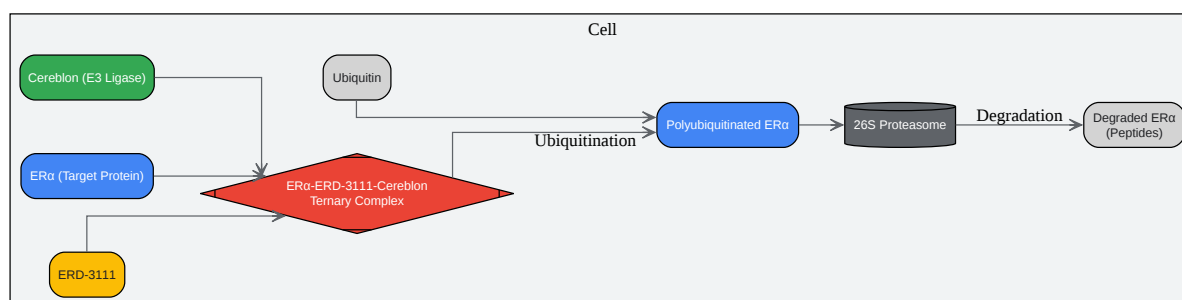
This document provides a detailed protocol for the determination of the DC50 value of **ERD-3111** in the human breast cancer cell line MCF-7, a commonly used model for ER+ breast cancer research.

Principle

The DC50 value is determined by treating MCF-7 cells with a range of **ERD-3111** concentrations. Following treatment, the cellular level of ER α is quantified using Western blotting. The resulting data is then used to generate a dose-response curve, from which the DC50 value can be calculated.

Signaling Pathway of ERD-3111 Action

The following diagram illustrates the mechanism of action of **ERD-3111** in inducing the degradation of ER α .



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Caption: Mechanism of **ERD-3111**-induced ER α degradation.

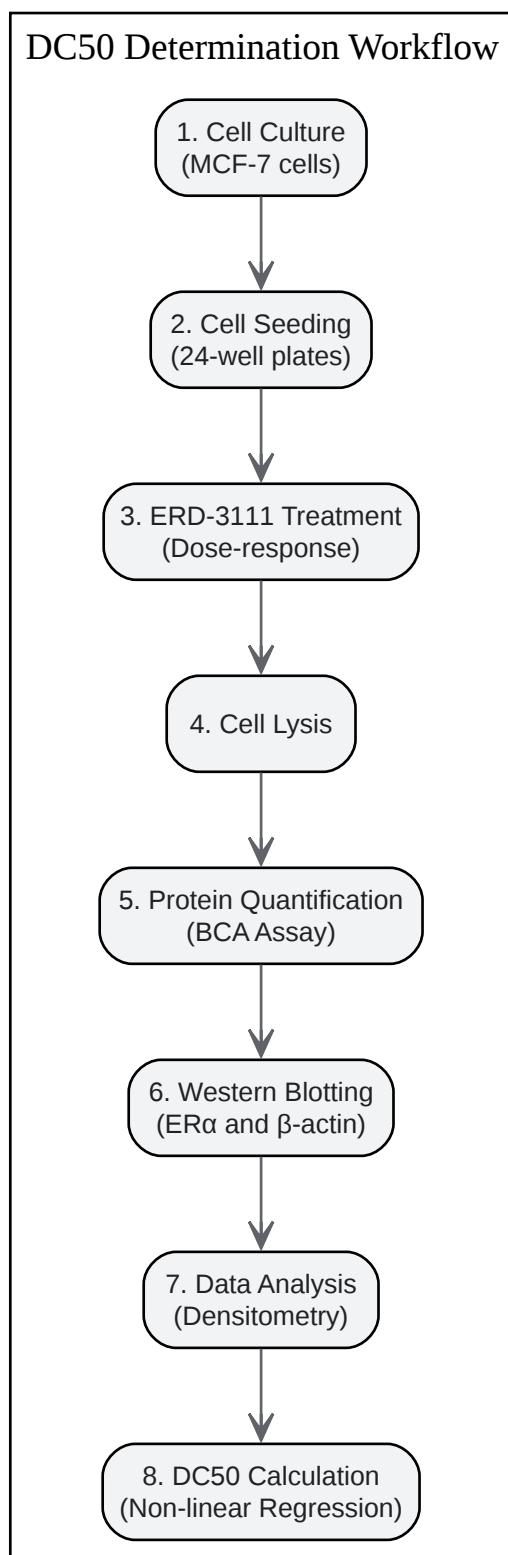
Experimental Protocol

Materials and Reagents

Reagent	Supplier	Catalog Number
ERD-3111	MedChemExpress	HY-151671
MCF-7 cells	ATCC	HTB-22
Dulbecco's Modified Eagle Medium (DMEM)	Gibco	11995065
Fetal Bovine Serum (FBS)	Gibco	26140079
Penicillin-Streptomycin	Gibco	15140122
Trypsin-EDTA (0.25%)	Gibco	25200056
Phosphate-Buffered Saline (PBS)	Gibco	10010023
Dimethyl Sulfoxide (DMSO)	Sigma-Aldrich	D2650
RIPA Lysis and Extraction Buffer	Thermo Fisher	89900
Protease Inhibitor Cocktail	Roche	11697498001
BCA Protein Assay Kit	Thermo Fisher	23225
Laemmli Sample Buffer (4X)	Bio-Rad	1610747
Primary Antibody: Anti-ER α	Santa Cruz	sc-8002
Primary Antibody: Anti- β -actin	Cell Signaling	4970
Secondary Antibody: HRP-linked Anti-mouse IgG	Cell Signaling	7076
Clarity Western ECL Substrate	Bio-Rad	1705061

Experimental Workflow

The diagram below outlines the key steps for determining the DC50 of **ERD-3111**.



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- To cite this document: BenchChem. [Determining the DC50 of ERD-3111: An Application Note and Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15543644/docs#determining-the-dc50-of-erd-3111-an-application-note-and-protocol\]](https://www.benchchem.com/product/b15543644/docs#determining-the-dc50-of-erd-3111-an-application-note-and-protocol)

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